

An In-depth Technical Guide to Cycloheptylamine: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycloheptylamine

Cat. No.: B1194755

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Cycloheptylamine, a seven-membered cyclic amine, serves as a crucial building block in organic synthesis and holds significant potential in medicinal chemistry.^[1] Its unique structural and chemical properties make it a versatile intermediate for creating complex molecules, including novel pharmaceutical compounds and catalysts.^[1] This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols for its synthesis and purification, and key applications of **cycloheptylamine**.

Core Physical and Chemical Properties

Cycloheptylamine is a colorless to pale yellow liquid characterized by a typical amine-like odor.^{[2][3]} It is a flammable and corrosive compound, necessitating careful handling in a laboratory setting.^{[1][4]}

Identifiers and General Properties

| Property | Value | Reference |
|-------------------|----------------------------------|-----------|
| CAS Number | 5452-35-7 | [5] |
| Molecular Formula | C ₇ H ₁₅ N | [1][5] |
| Molecular Weight | 113.20 g/mol | |
| Appearance | Colorless to pale yellow liquid | [3][6] |
| Odor | Amine-like | [3] |

Physical Properties

The physical characteristics of **cycloheptylamine** are well-documented, providing essential data for its handling, purification, and use in reactions.

| Property | Value | Reference |
|---------------------------------------|--------------------------|-----------|
| Boiling Point | 170 °C (at 760 mmHg) | [1] |
| 54 °C (at 11 mmHg) | [5][6] | |
| Melting Point | -18 °C | [5][7] |
| Density | 0.889 g/mL at 25 °C | [5][6] |
| Refractive Index (n ₂₀ /D) | 1.472 | [5][6] |
| Flash Point | 42 °C (107.6 °F) | [7] |
| pKa | 11.04 ± 0.20 (Predicted) | [5] |

Solubility

Cycloheptylamine's solubility is dictated by its dual-nature structure, which includes a non-polar cycloaliphatic ring and a polar amine group.[2]

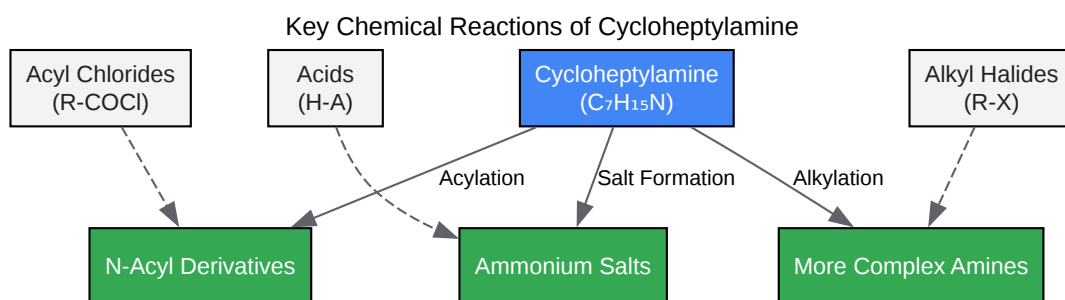
| Solvent | Solubility | Reference |
|--|----------------------------|-----------|
| Water | Low to moderate solubility | [2][3] |
| Organic Solvents (Ethanol, Acetone, Diethyl Ether) | Soluble | [2] |

Chemical Properties and Reactivity

As a primary amine, **cycloheptylamine** exhibits characteristic nucleophilic and basic properties due to the lone pair of electrons on the nitrogen atom.[1][8] This reactivity allows it to participate in a wide range of chemical transformations.

- **Basicity:** It readily accepts protons from acids to form ammonium salts.[8] This property is fundamental to its use as a base catalyst.[8]
- **Nucleophilicity:** The amine group acts as a nucleophile, enabling reactions such as:
 - **Acylation:** Reacts with acyl chlorides to form N-acyl derivatives.[1][3]
 - **Alkylation:** Participates in reactions with alkyl halides to yield more complex amines.[1][3]
- **Hydrogenation:** Under specific conditions, it can be hydrogenated to produce saturated cyclic amines.[1]

The seven-membered ring provides conformational flexibility, which can influence the accessibility and reactivity of the amino group compared to smaller or larger cyclic amines.[8]



[Click to download full resolution via product page](#)

Key Chemical Reactions of **Cycloheptylamine**

Experimental Protocols: Synthesis and Purification

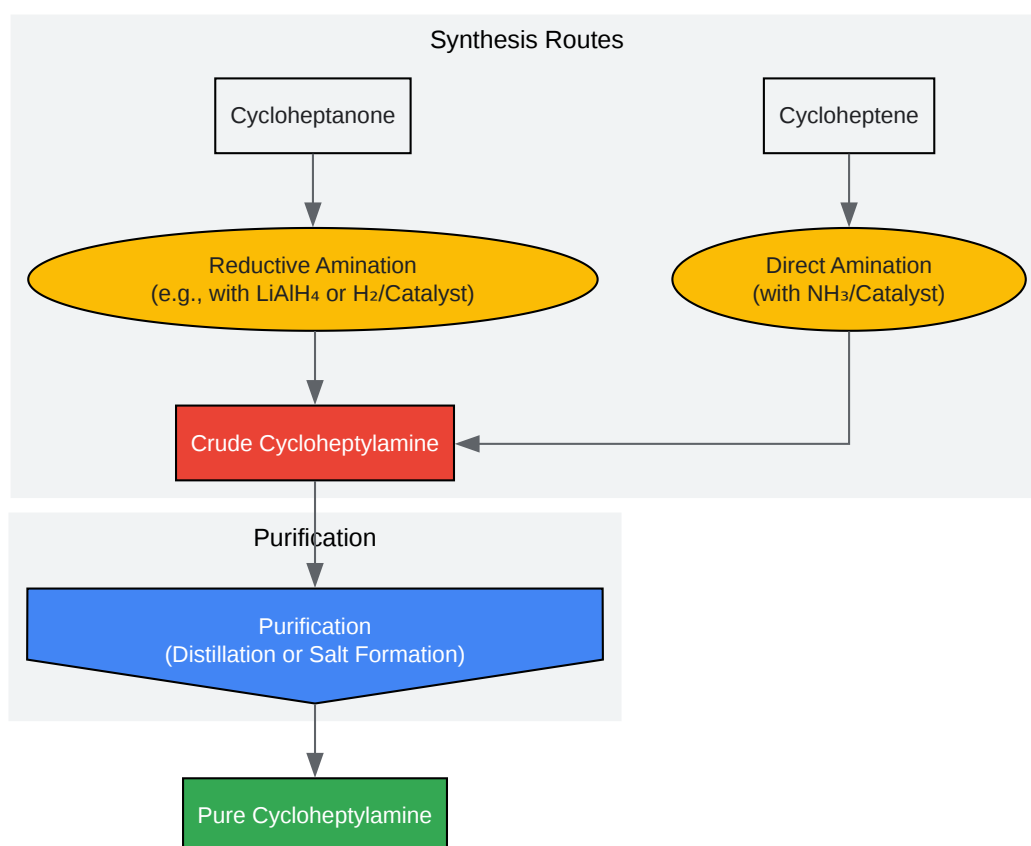
Several reliable methods exist for the synthesis and purification of **cycloheptylamine**, which are crucial for obtaining high-purity material for research and development.

Synthesis Methods

The most common methods for synthesizing **cycloheptylamine** involve the transformation of a cycloheptane-based precursor.^[1]

- **Reduction of Cycloheptanone:** A versatile and widely used method involves the reductive amination of cycloheptanone.^[1] This can be achieved using reducing agents like lithium aluminum hydride or through catalytic hydrogenation of the intermediate imine.^[1]
- **Direct Amination:** The reaction of cycloheptene with ammonia under specific catalytic conditions can also yield **cycloheptylamine**.^[1]
- **Ring-Opening Reactions:** Certain cyclic precursors can undergo ring-opening followed by amination to produce the target compound.^[1]

General Synthesis Workflow for Cycloheptylamine



[Click to download full resolution via product page](#)

General Synthesis and Purification Workflow

Purification Protocols

High-purity **cycloheptylamine** is typically obtained through one of two primary methods.[6]

Method 1: Hydrochloride Salt Formation and Recrystallization

This is the most widely employed strategy for purification.^[1] The hydrochloride salt has superior crystalline properties compared to the free base, enabling efficient purification.^[1]

- Protocol:
 - Treat the crude **cycloheptylamine** with hydrochloric acid under controlled conditions to ensure complete conversion to the hydrochloride salt.^[1]
 - Dissolve the crude salt in a hot polar protic solvent, such as ethanol, methanol, or isopropanol.^[1]
 - Allow the solution to cool slowly to promote nucleation and crystal growth. Seeding with pure crystals can improve quality.^[1]
 - Induce crystallization if necessary by scratching the vessel walls or cooling to very low temperatures.^[1]
 - Collect the resulting crystals, which typically exhibit a melting point between 242-246 °C, indicating high purity.^[1]
 - The free base can be regenerated from the purified salt and distilled under dry nitrogen in a vacuum.^[6]

Method 2: Vacuum Distillation Under Inert Atmosphere

Vacuum distillation is the preferred method for purifying the free base directly, as it prevents oxidation and decomposition at its high atmospheric boiling point.^[1]

- Protocol:
 - Set up a distillation apparatus with grease-free connections (e.g., Teflon-tapped vessels) to prevent contamination.^[1]
 - Introduce an inert atmosphere using nitrogen or argon to prevent side reactions.^[1]
 - Conduct the distillation under reduced pressure (e.g., 11 mmHg), which lowers the boiling point to approximately 54 °C.^[1]

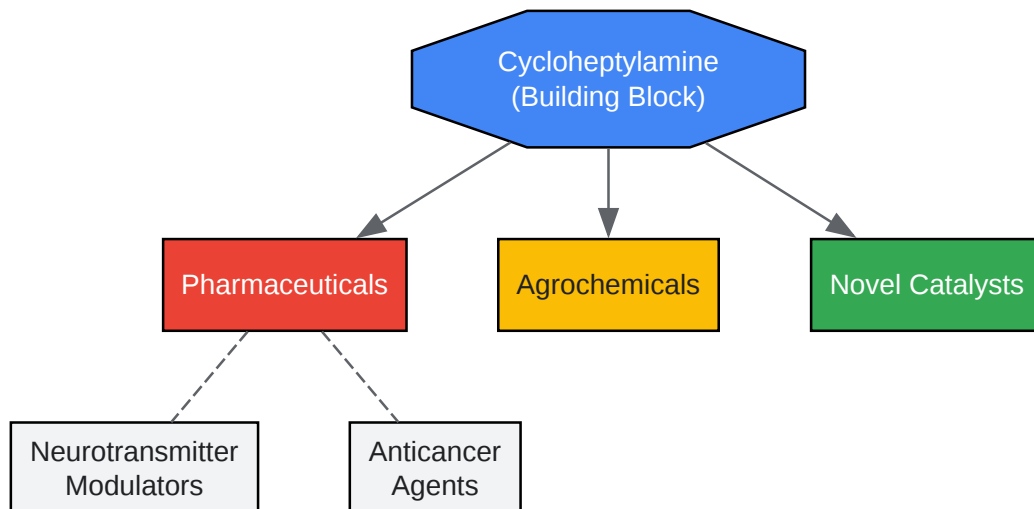
- Use magnetic stirring to prevent bumping and ensure smooth boiling.[\[1\]](#)
- Collect the distilled product, which should have a purity of 97-99% or higher.[\[1\]](#)

Applications in Research and Development

Cycloheptylamine's versatility makes it a valuable compound in both industrial and research settings.[\[1\]](#)

- **Pharmaceutical Development:** It serves as a key intermediate for synthesizing various pharmaceutical compounds.[\[1\]](#)
 - **Neurotransmitters:** Derivatives have been studied for their potential to modulate dopamine and serotonin signaling, with applications in neurological disorders like Parkinson's disease and depression.[\[1\]](#)
 - **Anticancer Agents:** Certain derivatives have shown promising antitumor activity in preclinical studies by potentially interfering with cancer cell proliferation pathways.[\[1\]](#)
- **Organic Synthesis:** Its unique seven-membered ring is used to create diverse and complex molecules.[\[1\]](#)
 - **Novel Catalysts:** Derivatives have been employed to develop new, efficient catalysts for organic reactions.[\[1\]](#)
- **Agrochemicals:** The biological activity of **cycloheptylamine** has led to investigations into its potential use in agrochemicals.[\[1\]](#)

Applications of Cycloheptylamine as a Chemical Intermediate

[Click to download full resolution via product page](#)Applications of **Cycloheptylamine**

Spectroscopic Data

Spectroscopic analysis is essential for confirming the structure and purity of **cycloheptylamine**.

| Technique | Availability | Reference |
|----------------------------|----------------|---|
| ^1H NMR | Data available | [7] [9] |
| ^{13}C NMR | Data available | [7] [10] |
| Mass Spectrometry (MS) | Data available | [10] [11] |
| Infrared (IR) Spectroscopy | Data available | |
| Raman Spectroscopy | Data available | [10] |

Safety and Handling

Cycloheptylamine is classified as a hazardous chemical and requires strict safety protocols.[4]

- Hazards:
 - Flammable liquid and vapor (GHS Category 3).[4][10]
 - Causes severe skin burns and eye damage (GHS Category 1B).[4][10]
 - May cause respiratory irritation.[10]
- Handling:
 - Handle in a well-ventilated area, preferably under a chemical fume hood.[4][12]
 - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a face shield.[4]
 - Keep away from heat, sparks, open flames, and other ignition sources.[4][12]
 - Use non-sparking tools and take precautionary measures against static discharge.[4][12]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][12]
 - Keep under an inert atmosphere as it can be air-sensitive.[5]
 - Store away from strong oxidizing agents and acids.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. smolecule.com [smolecule.com]

- 2. solubilityofthings.com [solubilityofthings.com]
- 3. CAS 5452-35-7: Cycloheptylamine | CymitQuimica [cymitquimica.com]
- 4. fishersci.com [fishersci.com]
- 5. 5452-35-7 CAS MSDS (CYCLOHEPTYLAMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. CYCLOHEPTYLAMINE | 5452-35-7 [chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. Cycloheptylamine (5452-35-7) for sale [vulcanchem.com]
- 9. CYCLOHEPTYLAMINE(5452-35-7) 1H NMR spectrum [chemicalbook.com]
- 10. Cycloheptylamine | C7H15N | CID 2899 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Cycloheptylamine [webbook.nist.gov]
- 12. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cycloheptylamine: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194755#physical-and-chemical-properties-of-cycloheptylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com